

# 1-Propylcyclohexanol derivatives and analogs

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## Compound of Interest

Compound Name: **1-Propylcyclohexanol**

Cat. No.: **B1594168**

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An In-Depth Technical Guide to **1-Propylcyclohexanol** Derivatives and Analogs

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**1-Propylcyclohexanol** and its structural analogs represent a class of compounds with significant potential in medicinal chemistry. The tertiary alcohol moiety on a cyclohexane scaffold serves as a versatile starting point for the synthesis of novel chemical entities. This document provides a comprehensive overview of the synthesis, characterization, and known biological activities of **1-propylcyclohexanol** and related structures. It includes detailed experimental protocols for their synthesis and biological evaluation, summarizes key quantitative data in tabular format, and visualizes synthetic and mechanistic pathways to facilitate understanding and further research in this area.

## Introduction

Tertiary alcohols, particularly those incorporating a cyclohexyl ring, are important structural motifs in organic chemistry and drug discovery. **1-Propylcyclohexanol** is a simple yet representative member of this class, characterized by a hydroxyl group and a propyl group attached to the same carbon atom of a cyclohexane ring. While data on complex derivatives of **1-propylcyclohexanol** itself is sparse, the study of its synthesis and the biological activities of its analogs—such as other alkyl-substituted cyclohexanols and related ketones—provides valuable insights into their potential therapeutic applications, notably as anticonvulsant agents. This guide aims to consolidate the available technical information to serve as a foundational resource for researchers exploring this chemical space.

## Synthesis and Characterization

The most common and efficient method for synthesizing **1-propylcyclohexanol** and its tertiary alcohol analogs is the Grignard reaction. This involves the nucleophilic addition of an organomagnesium halide (Grignard reagent) to a ketone. For **1-propylcyclohexanol**, the synthesis is typically achieved by reacting propylmagnesium bromide with cyclohexanone.

## General Synthesis Workflow

The synthesis of tertiary alcohols like **1-propylcyclohexanol** via the Grignard reaction follows a well-established workflow. The process begins with the formation of the Grignard reagent, followed by its reaction with a ketone and subsequent workup to yield the final product.

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